

# Part 1: Executive Intelligence & Structural Context[1][3]

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name:	6-Bromoquinolin-4-Ol
CAS No.:	1116339-53-7; 145369-94-4
Cat. No.:	B2792934

[Get Quote](#)

**6-Bromoquinolin-4-ol** (also designated as 6-bromo-4-hydroxyquinoline) is not merely a catalog reagent; it is a high-value heterocyclic scaffold critical to the synthesis of PI3K/mTOR inhibitors, most notably Omipalisib (GSK2126458).[1]

As a Senior Application Scientist, it is imperative to clarify the compound's structural duality. While often labeled as an "ol" (alcohol), this compound exists in a tautomeric equilibrium favoring the 4(1H)-quinolone form in the solid state and polar solvents.[1] This structural reality dictates its high melting point and poor solubility in non-polar organic solvents, necessitating specific handling protocols distinct from standard lipophilic intermediates.[1][3]

## Physicochemical Profile[1][4][5][6][7][8][9][10]

Property	Specification	Operational Implication
CAS Number	145369-94-4	Use for strict inventory verification.
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrNO	MW: 224.05 g/mol . <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to light-yellow powder	Discoloration indicates oxidation; reject if brown. <a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	280–283 °C (lit.) <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>	High thermal stability; requires high-boiling solvents (e.g., Diphenyl ether) for melt reactions. <a href="#">[1]</a> <a href="#">[3]</a>
Solubility	DMSO, DMF, Hot Acetic Acid	Insoluble in water and diethyl ether. <a href="#">[1]</a> <a href="#">[3]</a> Use DMSO for stock solutions. <a href="#">[1]</a> <a href="#">[3]</a>
pKa	~3.83 (Predicted)	Amphoteric nature; soluble in strong acid or base. <a href="#">[1]</a> <a href="#">[3]</a>

## Part 2: Risk Assessment & GHS Compliance Architecture

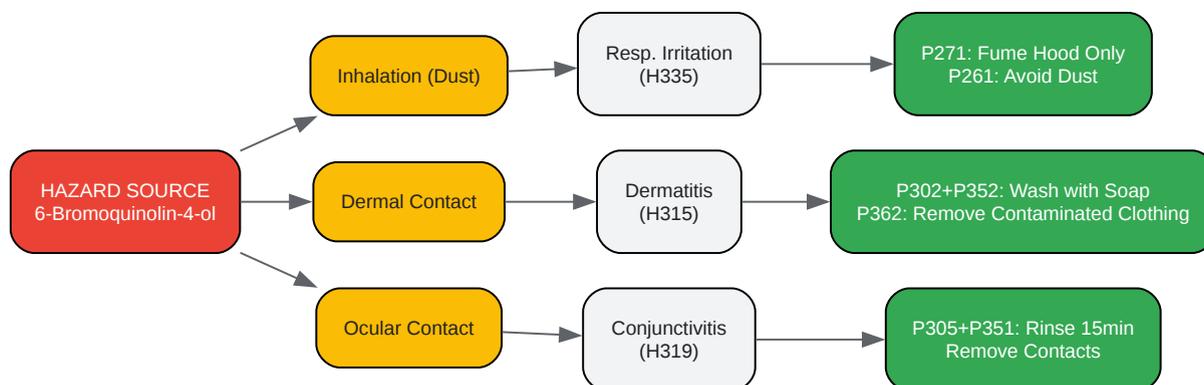
This compound is classified as a Category 4 Acute Toxin and a specific target organ irritant.[\[1\]](#)  
[\[3\]](#) The primary risk vector in a research setting is inhalation of fine dust during weighing and dermal absorption during reaction workup.[\[1\]](#)[\[3\]](#)

### GHS Hazard Classification[\[1\]](#)[\[3\]](#)[\[12\]](#)

Hazard Class	Code	Statement	Severity
Acute Toxicity (Oral)	H302	Harmful if swallowed. [1][3]	Warning
Skin Corrosion/Irritation	H315	Causes skin irritation. [1][3][7][8][9]	Warning
Eye Damage/Irritation	H319	Causes serious eye irritation. [1][3][7][8]	Warning
STOT - Single Exposure	H335	May cause respiratory irritation. [1][3][8]	Warning

## Visualizing the Hazard Response Logic

The following diagram illustrates the logical flow of hazard identification to immediate response, designed to be printed and posted near the weighing station.



[Click to download full resolution via product page](#)

Figure 1: Hazard-Response Logic Flow.[1][8] Identifies specific exposure vectors and links them to mandatory GHS Precautionary (P-Code) actions.

## Part 3: Operational Handling Protocol (SOP)

Objective: Safe synthesis of 6-bromo-4-chloroquinoline using **6-bromoquinolin-4-ol** as the precursor. Rationale: This reaction converts the hydroxyl/oxo group to a chloride using  $\text{POCl}_3$ , a standard transformation in medicinal chemistry to activate the 4-position for subsequent nucleophilic substitution (e.g., introducing aniline derivatives for kinase inhibition).[1]

## Step 1: Pre-Operational Checks

- PPE: Nitrile gloves (double-gloved recommended due to DMSO solubility), lab coat, safety goggles.[1]
- Engineering Controls: All weighing MUST be performed inside a certified chemical fume hood.[1] The powder is electrostatic; use an antistatic gun if available.[1][3]

## Step 2: Reaction Setup ( $\text{POCl}_3$ Chlorination)

- Reagent: **6-Bromoquinolin-4-ol** (1.0 eq).[1]
- Solvent/Reagent: Phosphorus oxychloride ( $\text{POCl}_3$ ) (Excess, acts as solvent).[1][3]
- Catalyst: DMF (Catalytic drops) – Critical for forming the Vilsmeier-Haack intermediate which accelerates the reaction.[1]

Protocol:

- Charge the reaction flask with **6-bromoquinolin-4-ol** under inert atmosphere ( $\text{N}_2$ ).
- Add  $\text{POCl}_3$  slowly.[1][3] Caution: Exothermic.
- Heat to reflux (~105 °C). The suspension will clear as the starting material (quinolone form) converts to the soluble chloro-quinoline.[1]
- Monitor by TLC/LCMS.[1][3] The starting material is polar; the product is non-polar.[1][3]

## Step 3: Quenching & Isolation (The High-Risk Phase)[1]

- Risk: Quenching excess  $\text{POCl}_3$  generates massive HCl gas and heat.[1][3]
- Procedure:

- Cool reaction mixture to 0 °C.
- Pour the mixture slowly onto crushed ice with vigorous stirring.
- Neutralize with  $\text{NH}_4\text{OH}$  or  $\text{NaHCO}_3$  to precipitate the free base.[1][3]
- Filter the solid product.[1][3][10]

## Step 4: Waste Disposal

- Aqueous Waste: Contains phosphates and halides.[1][3] Adjust pH to 6–8 before disposal into "Aqueous Basic" waste.[1][3]
- Solid Waste: Filter papers and contaminated gloves go to "Hazardous Solid Waste." [1][3]

## Part 4: Emergency Response Architecture

In the event of containment breach, execute the following protocols immediately.

### Spill Management

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE Up: Don a P95/N95 respirator if dust is airborne.[1][3]
- Contain: Cover spill with a damp absorbent pad (to prevent dust generation).[1]
- Clean: Sweep up carefully (do not dry sweep) and place in a sealed hazardous waste bag.[1]  
Clean surface with 1N NaOH followed by water.[1][3]

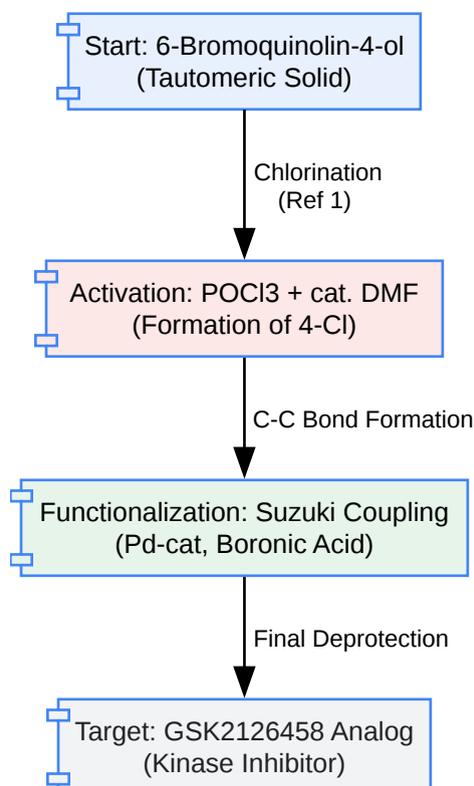
### First Aid (Self-Validating)

- Eye Contact: Immediate irrigation is the only validation.[1] If pain persists after 15 mins of rinsing, damage is likely—seek medical aid.[1][3]
- Skin Contact: Wash with soap and water.[1][3][8] Do not use ethanol; it may enhance transdermal absorption of the bromo-quinoline.[1]

## Part 5: Synthetic Utility & References

Why this compound matters: **6-Bromoquinolin-4-ol** is the gateway to 4,6-disubstituted quinolines.[1] The bromine at C6 allows for Suzuki-Miyaura coupling (aryl extension), while the hydroxyl at C4 (after conversion to Cl/I) allows for SNAr reactions.[1] This "orthogonal functionalization" strategy is central to the synthesis of GSK2126458 (Ompalisib).[1]

Workflow Visualization:



[Click to download full resolution via product page](#)

Figure 2: Synthetic utility pathway demonstrating the role of **6-Bromoquinolin-4-ol** in drug discovery.[1]

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11235650, 6-Bromo-4-hydroxyquinoline.[1] Retrieved from [\[Link\]](#)[1]
- Wang, W., et al. (2022). Synthesis of 6-bromo-4-iodoquinoline.[1][11] Atlantis Press.[1][3] Retrieved from [\[Link\]](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 6-BROMO-4-HYDROXYQUINOLINE | 145369-94-4 \[chemicalbook.com\]](#)
- [2. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [3. GHS Classification Summary - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 145369-94-4|6-Bromoquinolin-4-ol|BLD Pharm \[bldpharm.com\]](#)
- [5. 6-Bromoquinolin-4-ol| CAS No:145369-94-4|ZaiQi Bio-Tech \[chemzq.com\]](#)
- [6. 332366-57-1|6-Bromoquinolin-4\(1H\)-one|BLD Pharm \[bldpharm.com\]](#)
- [7. 6-Bromo-4-hydroxyquinoline | 145369-94-4 | Tokyo Chemical Industry Co., Ltd.\(JP\) \[tcichemicals.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. fishersci.com \[fishersci.com\]](#)
- [10. CN106432073B - A kind of preparation method of the bromo- 4- chloroquinoline of 6- - Google Patents \[patents.google.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Part 1: Executive Intelligence & Structural Context[1][3]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2792934#6-bromoquinolin-4-ol-msds-safety-data-sheet\]](https://www.benchchem.com/product/b2792934#6-bromoquinolin-4-ol-msds-safety-data-sheet)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)